

HO-PEG5-CH2COOH Chemical Information

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Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

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The compound **HO-PEG5-CH2COOH** (also known as Hydroxy-PEG5-acid or Hydroxy-PEG5-propionic acid) is a polyethylene glycol (PEG) derivative used in medical research, drug delivery, and the synthesis of more complex molecules like PROTACs [1]. Here is a summary of its key properties:

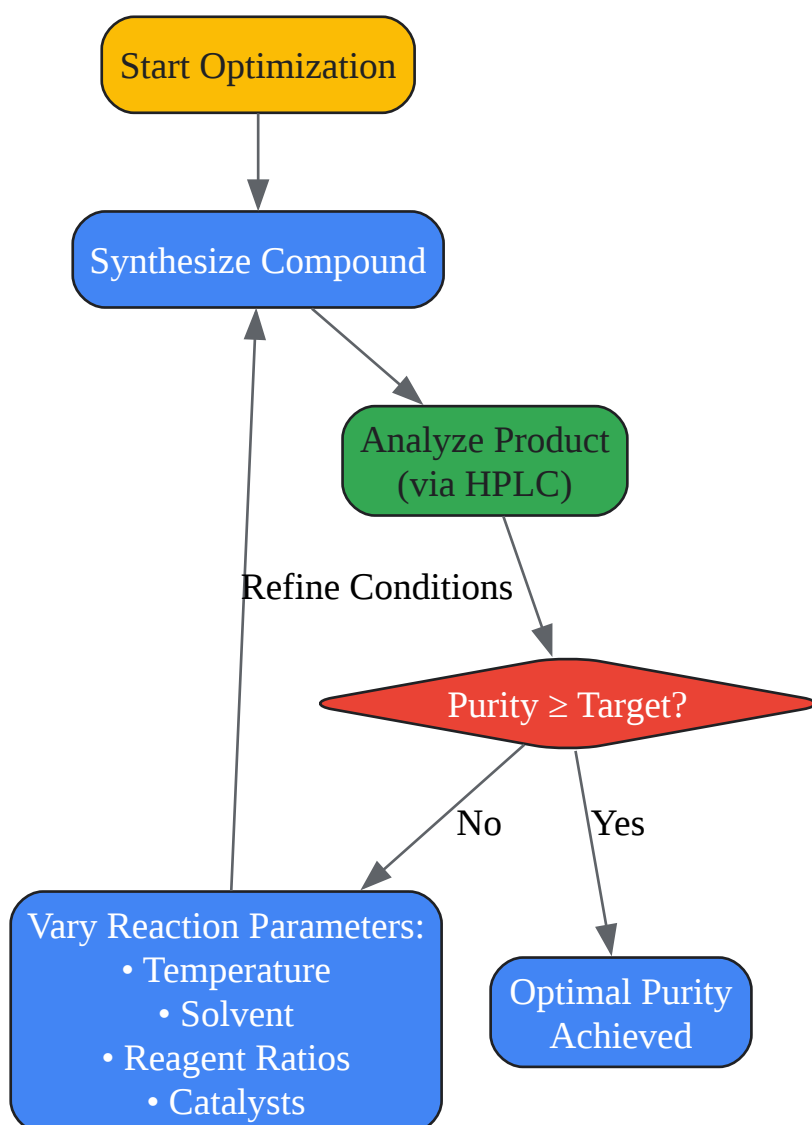
Property	Specification
CAS Number	2079768-50-4 (for Hydroxy-PEG5-acid) [1]
Molecular Formula	$C_{13}H_{26}O_8$ [1]
Molecular Weight	310.34 g/mol [1]
Purity	≥95% (from supplier specifications) [1]
Physical Appearance	Colorless to light yellow liquid [1]
Recommended Storage	Store at 2-8°C; keep in a dry environment and avoid sunlight [1]. For long-term storage, -20°C is recommended for similar PEG derivatives [2].

Purity Optimization & Analysis Concepts

While direct protocols for **HO-PEG5-CH2COOH** are not available, general principles of chemical synthesis optimization and purity analysis can guide your work.

- **Storage and Handling:** The recommended storage condition is **2-8°C**, sealed in a dry environment, and protected from sunlight [1]. Adhering to these conditions is the first step in preventing degradation and maintaining purity.
- **General Optimization Workflow:** Automated synthesis platforms demonstrate that reaction optimization is a systematic process. It involves running a series of experiments where variables like **concentration, solvent composition, and reagent equivalents** are altered [3]. An algorithm or researcher then uses the results to design the next set of conditions, converging on the optimal parameters for yield and purity [4].
- **Purity Analysis Instrumentation: High-Performance Liquid Chromatography (HPLC)** is a standard technique for analyzing and purifying chemical mixtures. An HPLC system can be used to detect impurities in a sample. Furthermore, it can be used in a preparative mode to physically separate the main compound from its impurities, thereby increasing the final purity [5].

Below is a generalized workflow for a purity optimization process incorporating these concepts.



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Frequently Asked Questions

How should I store HO-PEG5-CH₂COOH to ensure its stability?

You should **store the compound at 2-8°C** in a sealed container. It is also crucial to keep it in a dry environment and **avoid exposure to sunlight**, as these factors can prevent degradation and preserve the integrity of the acid and hydroxyl functional groups [1].

What analytical method should I use to check the purity of my compound?

High-Performance Liquid Chromatography (HPLC) is highly recommended. This technique is specifically designed to separate mixtures, detect impurities, and can be used to physically purify the compound by collecting only the fraction that corresponds to your desired product [5].

The purity of my synthesis product is low. What parameters can I adjust?

You can optimize your synthesis by systematically varying key reaction parameters. Consider adjusting:

- **Temperature:** All chemical reactions have an optimal temperature range [5].
- **Solvent Composition:** The solvent can dramatically impact yield and purity [3].
- **Reagent Concentration and Ratios:** Using excess of one reagent can sometimes drive a reaction to completion [3].
- **pH:** The pH of the reaction mixture is critical for achieving high purity, especially for reactions involving acidic or basic groups [5].

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To cite this document: Smolecule. [HO-PEG5-CH₂COOH Chemical Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-purity-optimization>]

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